

# Molecular weight and formula of Maleic Hydrazide-d2

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## Compound of Interest

Compound Name: Maleic Hydrazide-d2

Cat. No.: B1157156

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## An In-Depth Technical Guide to Maleic Hydrazide-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Maleic Hydrazide-d2**, a deuterated analog of the widely used plant growth regulator, Maleic Hydrazide. This document details its chemical properties, synthesis, and primary application as an internal standard in quantitative analytical methods.

### Core Concepts

**Maleic Hydrazide-d2** is a stable isotope-labeled version of Maleic Hydrazide, where two hydrogen atoms on the pyridazine ring have been replaced with deuterium. This isotopic substitution results in a molecule with a higher molecular weight than its non-deuterated counterpart, while maintaining nearly identical chemical and physical properties. This key difference allows it to be distinguished by mass spectrometry, making it an ideal internal standard for the accurate quantification of Maleic Hydrazide in complex matrices.<sup>[1]</sup>

### Physicochemical Data

The fundamental properties of **Maleic Hydrazide-d2** are summarized in the table below.

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>2</sub> D <sub>2</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	114.1 g/mol
Appearance	White to off-white solid
CAS Number	2398483-97-9
Unlabeled CAS Number	123-33-1
Typical Isotopic Purity	≥98 atom % D

## Experimental Protocols

### Synthesis of Maleic Hydrazide-d<sub>2</sub>

The synthesis of **Maleic Hydrazide-d<sub>2</sub>** involves the reaction of a deuterated precursor, Maleic Anhydride-d<sub>2</sub>, with hydrazine hydrate. The following is a representative laboratory-scale synthesis protocol.

Materials:

- Maleic Anhydride-d<sub>2</sub> (CAS: 33225-51-3)
- Hydrazine hydrate (N<sub>2</sub>H<sub>4</sub>·H<sub>2</sub>O)
- Ethanol (or another suitable solvent like glacial acetic acid)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve Maleic Anhydride-d2 in a minimal amount of ethanol.
- Slowly add a stoichiometric amount of hydrazine hydrate to the solution while stirring.
- Heat the reaction mixture to reflux and maintain for a period of 2-4 hours.
- Allow the mixture to cool to room temperature, which should induce the precipitation of the product.
- Collect the solid product by vacuum filtration and wash with a small amount of cold ethanol to remove any unreacted starting materials.
- Dry the purified **Maleic Hydrazide-d2** in a vacuum oven at a suitable temperature (e.g., 60-80 °C) until a constant weight is achieved.
- The final product can be characterized by techniques such as mass spectrometry and NMR to confirm its identity and isotopic enrichment.

## Quantitative Analysis of Maleic Hydrazide using Maleic Hydrazide-d2 as an Internal Standard by LC-MS/MS

**Maleic Hydrazide-d2** is primarily used as an internal standard for the quantification of Maleic Hydrazide residues in various samples, such as tobacco, fruits, and vegetables. The following protocol outlines a general workflow for this application.

### 1. Sample Preparation and Extraction:

- Microwave-Assisted Extraction (MAE):
  - Weigh a homogenized sample (e.g., 0.5 g of tobacco) into a vessel.
  - Add a known volume of extraction solvent (e.g., 20 mL of 2M HCl).
  - Spike the sample with a known amount of **Maleic Hydrazide-d2** internal standard solution.

- Heat the sample in a microwave extraction system.
- After extraction, cool the sample, filter the extract, and collect the supernatant for analysis.
- Ultrasonic Extraction:
  - Place a weighed, homogenized sample into a vial.
  - Add the extraction solvent and a known amount of **Maleic Hydrazide-d2**.
  - Sonicate the sample in an ultrasonic bath at an elevated temperature (e.g., 80 °C) for a specified time (e.g., 1 hour).
  - Cool and filter the extract for LC-MS/MS analysis.
- Liquid-Solid Extraction:
  - Combine a weighed, homogenized sample with an extraction solution (e.g., a mixture of 0.2M HCl and methanol) and a known amount of **Maleic Hydrazide-d2** in a vial.
  - Shake the mixture for a designated period (e.g., 1 hour).
  - Filter the extract to remove solid particles before analysis.

## 2. LC-MS/MS Analysis:

- Chromatographic Separation:
  - Column: A suitable column for polar compounds, such as a Hypercarb column (100 mm × 2.1 mm, 5 µm).
  - Mobile Phase: A gradient elution using water and methanol, both containing a small amount of formic acid (e.g., 0.1%), is typically employed.
  - Flow Rate: A flow rate of around 0.3 mL/min is common.
- Mass Spectrometric Detection:

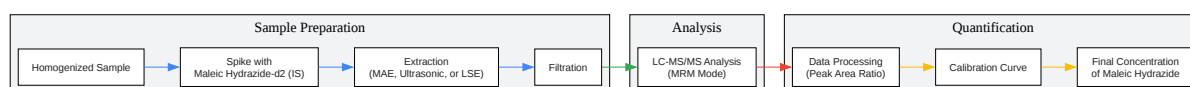
- Ionization Mode: Electrospray ionization (ESI) in either positive or negative ion mode can be used.
- Analysis Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both Maleic Hydrazide and **Maleic Hydrazide-d2** are monitored.

### 3. Quantification:

- A calibration curve is constructed by plotting the ratio of the peak area of the analyte (Maleic Hydrazide) to the peak area of the internal standard (**Maleic Hydrazide-d2**) against the concentration of the analyte.
- The concentration of Maleic Hydrazide in the unknown sample is then determined from this calibration curve. The use of the isotopically labeled internal standard corrects for any variations in sample preparation and instrument response.

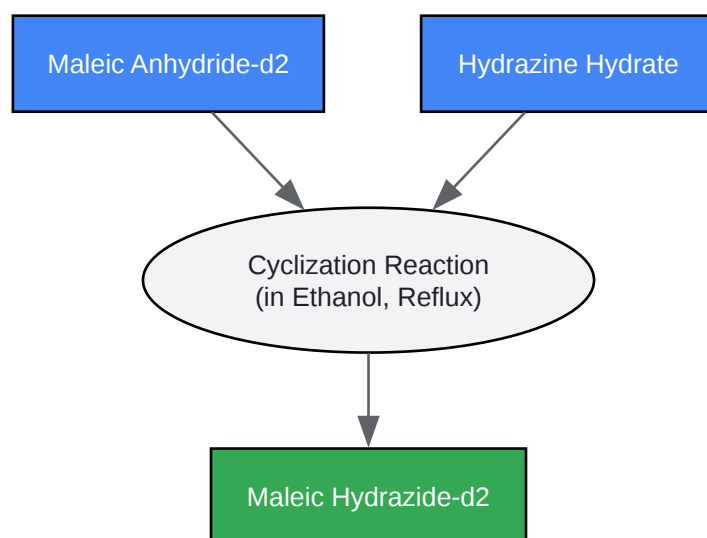
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the use of **Maleic Hydrazide-d2**.



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Caption: Workflow for quantitative analysis using an internal standard.



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Caption: Synthetic pathway for **Maleic Hydrazide-d2**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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